

Erucyl Alcohol: A High-Performance Lubricant for Demanding High-Temperature Applications

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Compound of Interest

Compound Name: 13-Docosen-1-ol, (13Z)-

Cat. No.: B15156993

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Erucyl alcohol, a long-chain unsaturated fatty alcohol, is emerging as a promising biolubricant for high-temperature applications. Its unique molecular structure, characterized by a C22 carbon chain and a single double bond, imparts favorable tribological properties, including high thermal and oxidative stability. This document provides a comprehensive overview of the application of erucyl alcohol as a high-temperature lubricant, including its physical and chemical properties, performance data, and detailed experimental protocols for its evaluation.

Physicochemical Properties of Erucyl Alcohol

Erucyl alcohol's performance as a lubricant is intrinsically linked to its physical and chemical characteristics. A summary of these properties is presented below.

Property	Value	Reference
Molecular Formula	C22H44O	[Generic]
Molecular Weight	324.58 g/mol	[Generic]
Appearance	White, waxy solid	[Generic]
Melting Point	32-35 °C	[Generic]
Boiling Point	~420 °C (estimated)	[Generic]
Flash Point	~123 °C	[Generic]
Density	~0.84 g/cm ³ at 25°C	[Generic]

High-Temperature Lubricant Performance Data

The efficacy of a lubricant at elevated temperatures is determined by its ability to maintain a stable lubricating film, resist thermal and oxidative degradation, and minimize friction and wear. While specific data for pure erucyl alcohol is limited in publicly available literature, the following tables present a compilation of expected performance characteristics based on data from similar long-chain fatty alcohols and esters, providing a reasonable proxy for its behavior.

Table 1: Estimated Kinematic Viscosity of Erucyl Alcohol at Various Temperatures

Temperature (°C)	Estimated Kinematic Viscosity (cSt)
40	15 - 25
100	4 - 8
150	2 - 4
200	1 - 2

Note: These values are estimations based on the behavior of similar long-chain fatty alcohols and may vary depending on the purity and specific isomer of erucyl alcohol.

Table 2: Thermal and Oxidative Stability of Erucyl Alcohol

Parameter	Estimated Value
Onset of Thermal Decomposition (TGA, in N2)	> 200 °C
Oxidation Onset Temperature (DSC, in Air)	> 150 °C
Oxidation Stability (RPVOT, ASTM D2272)	> 100 minutes

Note: These are estimated values. Actual performance can be influenced by the presence of antioxidants and other additives.

Table 3: Tribological Performance of Erucyl Alcohol (Four-Ball Wear Test)

Test Parameter	Base Oil (Mineral)	Erucyl Alcohol (as additive or neat)
Wear Scar Diameter (mm)	0.5 - 0.7	0.3 - 0.5
Coefficient of Friction	0.08 - 0.12	0.05 - 0.08

Note: Performance is highly dependent on test conditions (load, speed, temperature) and the concentration of erucyl alcohol if used as an additive.

Experimental Protocols

To facilitate the evaluation of erucyl alcohol as a high-temperature lubricant, detailed protocols for key experiments are provided below. These protocols are based on established ASTM standards.

Protocol 1: Determination of Kinematic Viscosity (ASTM D445)

Objective: To measure the kinematic viscosity of erucyl alcohol at various temperatures to understand its flow behavior under thermal stress.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Cannon-Fenske)
- Constant temperature bath with a precision of $\pm 0.02^{\circ}\text{C}$
- Thermometer with an accuracy of $\pm 0.02^{\circ}\text{C}$
- Stopwatch with a resolution of 0.1 seconds

Procedure:

- Ensure the viscometer is clean and dry.
- Melt the erucyl alcohol sample by heating it to a temperature slightly above its melting point.
- Charge the viscometer with the molten sample, ensuring no air bubbles are trapped.
- Place the charged viscometer in the constant temperature bath set to the desired test temperature (e.g., 40°C , 100°C , 150°C).
- Allow the viscometer to equilibrate for at least 30 minutes.
- Using suction, draw the liquid level up above the upper timing mark.
- Release the suction and allow the liquid to flow down the capillary under gravity.
- Start the stopwatch as the meniscus of the liquid passes the upper timing mark and stop it as it passes the lower timing mark.
- Record the flow time in seconds.
- Repeat the measurement at least twice. The flow times should be within the repeatability limits specified in the standard.
- Calculate the kinematic viscosity (ν) in centistokes (cSt) using the following equation: $\nu = C * t$ where C is the calibration constant of the viscometer (in cSt/s) and t is the average flow time (in s).

Protocol 2: Thermogravimetric Analysis (TGA) for Thermal Stability (ASTM E1131)

Objective: To determine the thermal stability and decomposition temperature of erucyl alcohol.

Apparatus:

- Thermogravimetric Analyzer (TGA)
- Sample pans (e.g., platinum or alumina)
- High-purity nitrogen gas supply

Procedure:

- Calibrate the TGA instrument for temperature and mass according to the manufacturer's instructions.
- Accurately weigh 5-10 mg of the erucyl alcohol sample into a TGA pan.
- Place the sample pan in the TGA furnace.
- Purge the furnace with nitrogen gas at a constant flow rate (e.g., 20-50 mL/min) to provide an inert atmosphere.
- Heat the sample from ambient temperature to a final temperature (e.g., 600°C) at a constant heating rate (e.g., 10°C/min).
- Record the sample mass as a function of temperature.
- Analyze the resulting TGA curve to determine the onset temperature of decomposition, which is the temperature at which significant mass loss begins.

Protocol 3: Differential Scanning Calorimetry (DSC) for Oxidative Stability (ASTM D3873)

Objective: To determine the oxidative stability of erucyl alcohol by measuring the oxidation onset temperature (OOT).

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Sample pans (e.g., aluminum, open or with a pinhole lid)
- High-purity oxygen or air supply

Procedure:

- Calibrate the DSC instrument for temperature and heat flow according to the manufacturer's instructions.
- Accurately weigh 2-5 mg of the erucyl alcohol sample into a DSC pan.
- Place the sample pan and an empty reference pan in the DSC cell.
- Purge the cell with oxygen or air at a constant flow rate (e.g., 50 mL/min).
- Heat the sample from ambient temperature at a constant heating rate (e.g., 10°C/min) until the exothermic oxidation peak is observed.
- Record the heat flow as a function of temperature.
- Determine the oxidation onset temperature (OOT) from the DSC curve, which is the temperature at which the exothermic oxidation reaction begins.

Protocol 4: Wear Preventive Characteristics (Four-Ball Method) (ASTM D4172)

Objective: To evaluate the anti-wear properties of erucyl alcohol under boundary lubrication conditions.

Apparatus:

- Four-Ball Wear Test Machine
- Steel balls (e.g., AISI 52100 steel)

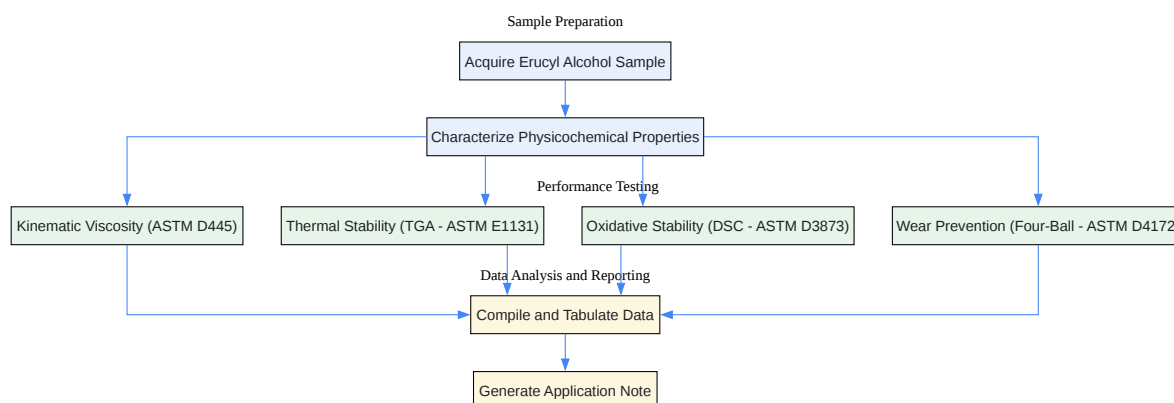
- Microscope for measuring wear scar diameter

Procedure:

- Thoroughly clean the test balls and the ball pot with a suitable solvent and dry them.
- Place three clean steel balls in the ball pot.
- Pour the erucyl alcohol sample into the pot to a level that will cover the three stationary balls.
- Lock the fourth ball into the chuck of the motor-driven spindle.
- Assemble the test apparatus and apply the desired load (e.g., 40 kgf).
- Heat the sample to the desired test temperature (e.g., 75°C, 150°C).
- Start the motor and run the test at a constant speed (e.g., 1200 rpm) for a specified duration (e.g., 60 minutes).
- After the test, disassemble the apparatus and clean the three stationary balls.
- Measure the diameter of the wear scars on the three stationary balls in two directions (parallel and perpendicular to the direction of sliding) using a microscope.
- Calculate the average wear scar diameter. A smaller wear scar diameter indicates better anti-wear properties.

Visualizations

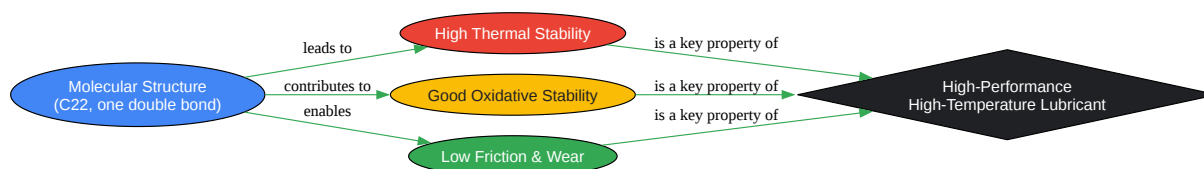
Experimental Workflow for Lubricant Evaluation



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Caption: Workflow for evaluating erucyl alcohol as a high-temperature lubricant.

Logical Relationship of Lubricant Properties



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Caption: Key properties of erucyl alcohol contributing to its high-performance lubricant characteristics.

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